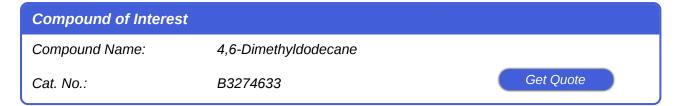


An In-depth Technical Guide to the Physical Characteristics of 4,6-Dimethyldodecane

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This technical guide provides a comprehensive overview of the core physical characteristics of **4,6-dimethyldodecane**, tailored for researchers, scientists, and professionals in the field of drug development. This document presents key quantitative data, detailed experimental methodologies for their determination, and a logical visualization of the compound's properties.

Core Physical Properties

4,6-Dimethyldodecane is a branched-chain alkane with the molecular formula C₁₄H₃₀. Its structure, featuring two methyl groups on a twelve-carbon chain, influences its physical behavior, distinguishing it from its linear isomer, tetradecane.

Quantitative Data Summary

The following table summarizes the key physical properties of **4,6-Dimethyldodecane** for easy reference and comparison.



Property	Value	Units
Molecular Formula	C14H30	
Molecular Weight	198.40	g/mol
Boiling Point	234.6	°C
Density	0.771	g/cm ³
Refractive Index	1.433	
Solubility in Water	Insoluble	_

Experimental Protocols

The determination of the physical characteristics of **4,6-Dimethyldodecane** involves standardized experimental protocols. The following sections detail the methodologies for measuring its key properties.

Determination of Boiling Point

The boiling point of **4,6-Dimethyldodecane** is determined using a distillation method.

Apparatus:

- Distillation flask
- Condenser
- · Receiving flask
- Thermometer
- · Heating mantle

Procedure:

• A sample of **4,6-Dimethyldodecane** is placed in the distillation flask.



- The apparatus is assembled, ensuring the thermometer bulb is positioned correctly at the vapor outlet to accurately measure the temperature of the vapor.
- · The sample is heated gently.
- The temperature is recorded when the liquid begins to boil and a steady stream of condensate is collected in the receiving flask. This temperature is the boiling point.

Measurement of Density

The density of liquid **4,6-Dimethyldodecane** is measured using a pycnometer.

Apparatus:

- Pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary tube through it)
- Analytical balance
- Water bath

Procedure:

- The empty pycnometer is cleaned, dried, and weighed.
- The pycnometer is filled with 4,6-Dimethyldodecane and placed in a water bath at a constant temperature (e.g., 20°C) until it reaches thermal equilibrium.
- The volume is adjusted to the mark, and the outside of the pycnometer is cleaned and dried.
- The filled pycnometer is weighed.
- The weight of the 4,6-Dimethyldodecane is determined by subtracting the weight of the empty pycnometer.
- The density is calculated by dividing the mass of the sample by the known volume of the pycnometer.



Measurement of Refractive Index

The refractive index of **4,6-Dimethyldodecane** is determined using a refractometer.

Apparatus:

- Abbe refractometer
- Light source (e.g., sodium lamp)
- Constant temperature water bath

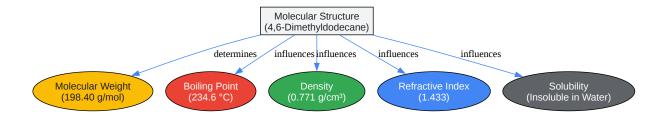
Procedure:

- The refractometer is calibrated using a standard of known refractive index.
- A few drops of the 4,6-Dimethyldodecane sample are placed on the prism of the refractometer.
- The prism is closed, and the sample is allowed to come to a constant temperature, circulated from the water bath.
- The light source is positioned, and the eyepiece is adjusted until the dividing line between the light and dark fields is sharp and centered on the crosshairs.
- The refractive index is read from the scale.

Logical Relationships of Physical Properties

The following diagram illustrates the interconnectedness of the fundamental physical properties of **4,6-Dimethyldodecane**.





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Physical Properties of 4,6-Dimethyldodecane

 To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Characteristics of 4,6-Dimethyldodecane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3274633#physical-characteristics-of-4-6-dimethyldodecane]

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